

physical and chemical properties of mesityl oxide

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Compound of Interest

Compound Name: Mesityl oxide

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An In-depth Technical Guide to **Mesityl Oxide**

Introduction

Mesityl oxide (IUPAC name: 4-methylpent-3-en-2-one) is an organic compound classified as an α,β -unsaturated ketone.^[1] It is a colorless to pale yellow, oily liquid known for its characteristic pungent, honey-like odor.^{[1][2]} This compound serves as a crucial intermediate in organic synthesis and as a versatile solvent in various industrial applications.^{[1][3]} Its utility extends to the production of paints, lacquers, and resins, as well as in the synthesis of pharmaceuticals and pesticides.^{[1][4]} This guide provides a comprehensive overview of its physical and chemical properties, experimental protocols for its synthesis, and essential safety information for researchers, scientists, and professionals in drug development.

Chemical Identity

Mesityl oxide is structurally an α,β -unsaturated ketone with the chemical formula $C_6H_{10}O$.^[5] The presence of both a ketone functional group and a carbon-carbon double bond in conjugation dictates its chemical reactivity.

Identifier	Value
IUPAC Name	4-Methylpent-3-en-2-one[6]
Synonyms	Isobutenyl methyl ketone, Isopropylidene acetone, Methyl isobutenyl ketone[7]
CAS Number	141-79-7[7]
Molecular Formula	C ₆ H ₁₀ O[5]
Molecular Weight	98.14 g/mol [7]
SMILES	<chem>CC(C)=CC(C)=O</chem> [7]
InChI Key	SHOJXDKTYKFBRD-UHFFFAOYSA-N[5]

Physical Properties

Mesityl oxide is a volatile liquid under standard conditions.[5] It is miscible with most organic solvents but has limited solubility in water.[1][8]

Property	Value
Appearance	Colorless to pale yellow, oily liquid[1][5]
Odor	Pungent, honey-like, or peppermint-like[1][2][7]
Density	0.858 g/cm ³ at 20°C[5]
Melting Point	-53 °C (-63 °F; 220 K)[5]
Boiling Point	129.5 °C (265.1 °F; 402.6 K)[5]
Flash Point	28 °C to 31 °C (87 °F)[1][3]
Solubility in Water	~3 g/100 mL (3%) at 20°C[5]
Solubility in Organic Solvents	Miscible with most organic solvents like ethanol and ether[1][8]
Refractive Index (n _D ²⁰)	1.442[5]
Vapor Pressure	9 mmHg at 20°C[5]
Explosive Limits	1.4–7.2% by volume in air[9]

Chemical Properties and Reactivity

As an α,β -unsaturated ketone, **mesityl oxide**'s reactivity is characterized by its conjugated system. It participates in reactions typical of both ketones and alkenes, often influenced by the electronic interplay between the two functional groups.

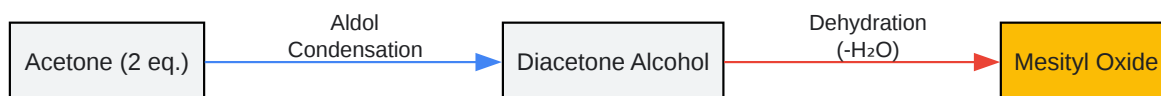
It is flammable and can form explosive peroxides upon exposure to air, necessitating careful handling and storage.[1] It may also react violently with strong oxidizing agents, acids, and certain amines.[10]

A primary industrial application of **mesityl oxide** is its selective hydrogenation to produce methyl isobutyl ketone (MIBK), a widely used solvent.[1]

Synthesis Pathway

Mesityl oxide is commercially produced from acetone via an aldol condensation reaction. Acetone first undergoes a base- or acid-catalyzed self-condensation to form diacetone alcohol.

Subsequent dehydration of this intermediate yields **mesityl oxide**.^[7]



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Caption: Synthesis of **mesityl oxide** from acetone via diacetone alcohol.

Experimental Protocols

A. Synthesis of Mesityl Oxide via Dehydration of Diacetone Alcohol

This protocol is based on the dehydration of crude diacetone alcohol using a catalytic amount of iodine, as described in Organic Syntheses.^[11]

Materials and Equipment:

- Crude diacetone alcohol (approx. 9.5 moles)
- Iodine (0.1 g)
- 1-liter round-bottomed flask
- Glinsky fractionating column
- Water-cooled condenser

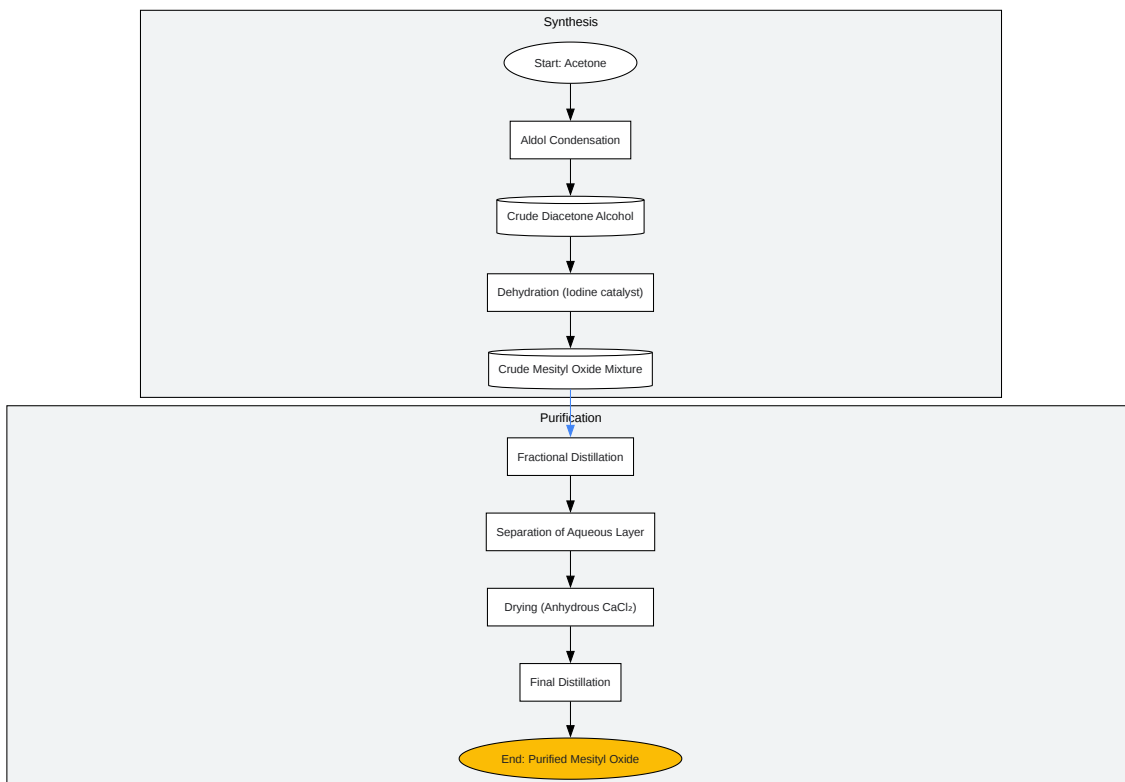
- Distillation apparatus
- Separatory funnel
- Anhydrous calcium chloride

Methodology:

- A 1-liter round-bottomed flask is charged with approximately 1100 g (9.5 moles) of crude diacetone alcohol and 0.1 g of iodine.[\[11\]](#)
- The flask is fitted with a Glinsky fractionating column and a condenser set for distillation.[\[11\]](#)
- The mixture is heated gently with a small flame to begin distillation. The distillation should proceed at a slow, steady rate without interruption.[\[11\]](#)
- Three fractions are collected:
 - Fraction I (56–80°C): Primarily acetone with some water and **mesityl oxide**.
 - Fraction II (80–126°C): A two-layer mixture of crude **mesityl oxide** and water.
 - Fraction III (126–131°C): Pure **mesityl oxide**.[\[11\]](#)
- The aqueous layer from Fraction II is separated using a separatory funnel. The organic layer (crude **mesityl oxide**) is dried with anhydrous calcium chloride.[\[11\]](#)
- The dried crude **mesityl oxide** is then purified by fractional distillation, collecting the fraction that distills between 126°C and 130°C. This is combined with Fraction III from the initial distillation.[\[11\]](#)

B. Synthesis and Purification Workflow

The following diagram illustrates the general workflow for the synthesis and purification of **mesityl oxide** from acetone.



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Caption: General experimental workflow for **mesityl oxide** synthesis and purification.

Spectroscopic Data

Spectroscopic analysis is essential for the structural confirmation and purity assessment of **mesityl oxide**.

Spectroscopy	Key Features
FT-IR (Liquid Film)	C=O stretch (conjugated): $\sim 1690\text{ cm}^{-1}$; C=C stretch (conjugated): $\sim 1620\text{ cm}^{-1}$; C-H stretches (sp^2 and sp^3): $\sim 2900\text{-}3100\text{ cm}^{-1}$ [12]
^1H NMR (CDCl_3)	δ $\sim 6.1\text{ ppm}$ (1H, s, vinyl H); δ $\sim 2.1\text{ ppm}$ (3H, s, acetyl CH_3); δ $\sim 1.9\text{ ppm}$ (6H, s, gem-dimethyl CH_3) [8] [12]
^{13}C NMR (CDCl_3)	δ $\sim 198\text{ ppm}$ (C=O); δ $\sim 155\text{ ppm}$ (C=C); δ $\sim 124\text{ ppm}$ (C=C-H); δ $\sim 31\text{ ppm}$ (acetyl CH_3); δ $\sim 27\text{ ppm}$, $\sim 20\text{ ppm}$ (gem-dimethyl CH_3) [8]
Mass Spectrometry	Molecular Ion (M^+): $m/z = 98$. Key fragments: $m/z = 83$ ($[\text{M}-\text{CH}_3]^+$), 55, 43 ($[\text{CH}_3\text{CO}]^+$) [8]

Safety and Handling

Mesityl oxide is a flammable and moderately toxic substance that requires careful handling.[\[10\]](#)

- Hazards:
 - Flammability: It is a flammable liquid with a low flash point. Vapors can form explosive mixtures with air. Keep away from heat, sparks, and open flames.
 - Toxicity: Harmful if swallowed, inhaled, or in contact with skin. It is irritating to the eyes, skin, and respiratory tract.[\[1\]](#) High concentrations can cause central nervous system effects, including dizziness and drowsiness.[\[1\]](#)
 - Peroxide Formation: Can form explosive peroxides upon prolonged exposure to air.[\[1\]](#) Check for peroxides before distillation.
 - Reactivity: Reacts violently with strong oxidants and acids.
- Personal Protective Equipment (PPE):
 - Wear protective gloves, safety glasses or a face shield, and a lab coat.

- Use in a well-ventilated area or with a fume hood to avoid inhalation of vapors.
- Storage:
 - Store in a cool, dry, well-ventilated place in tightly sealed containers.
 - Store away from sources of ignition and incompatible materials like strong oxidizing agents.

Applications

Mesityl oxide's unique properties make it valuable in several fields:

- Chemical Intermediate: It is a primary precursor in the synthesis of methyl isobutyl ketone (MIBK) and methyl isobutyl carbinol (MIBC).[1][3] It is also used to synthesize other chemicals, including pharmaceuticals and pesticides.[1]
- Solvent: It is an effective solvent for nitrocellulose, vinyl resins, gums, paints, and lacquers.[1][9]
- Other Uses: It finds application in paint removers, ore flotation, and as an insect repellent.[2][10]

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